

# Ethyl 4,4-dichlorocyclohexanecarboxylate: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: Ethyl 4,4-dichlorocyclohexanecarboxylate

Cat. No.: B1354076

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: A specific Safety Data Sheet (SDS) for **Ethyl 4,4-dichlorocyclohexanecarboxylate** was not available at the time of this publication. The following information is compiled from computed data and safety information for structurally similar compounds. It is intended as a guide and should be supplemented with a thorough risk assessment before handling this chemical.

## Introduction

**Ethyl 4,4-dichlorocyclohexanecarboxylate** is a halogenated organic compound with potential applications in chemical synthesis and drug discovery. As with any chemical substance, understanding its properties and potential hazards is crucial for safe handling in a laboratory setting. This guide provides a summary of available data on its physical and chemical properties, extrapolated potential hazards, and recommended safety procedures.

## Physical and Chemical Properties

The following table summarizes the computed physical and chemical properties for **Ethyl 4,4-dichlorocyclohexanecarboxylate**.<sup>[1]</sup>

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>14</sub> Cl <sub>2</sub> O <sub>2</sub>
Molecular Weight	225.11 g/mol
IUPAC Name	ethyl 4,4-dichlorocyclohexane-1-carboxylate
CAS Number	444578-35-2
XLogP3	2.8
Hydrogen Bond Donor Count	0
Hydrogen Bond Acceptor Count	2
Rotatable Bond Count	3
Exact Mass	224.0370851 Da
Monoisotopic Mass	224.0370851 Da
Topological Polar Surface Area	26.3 Å <sup>2</sup>
Heavy Atom Count	13
Complexity	182

## Hazard Identification and Precautionary Measures

Based on the safety data for structurally related dichlorinated and cyclohexanecarboxylate compounds, **Ethyl 4,4-dichlorocyclohexanecarboxylate** may present the following hazards.

Potential Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

### Precautionary Statements:

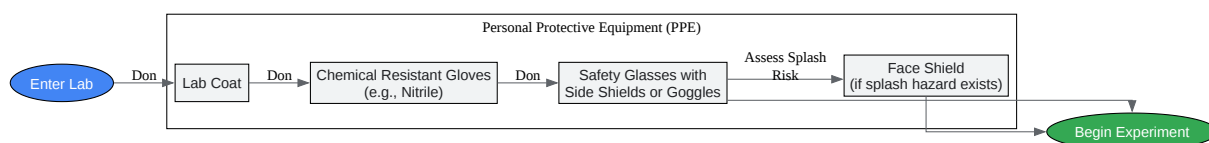
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/ eye protection/ face protection.

## Experimental Protocols: Safe Handling and Storage

The following protocols are general best practices for handling chemical compounds of this nature in a research setting.

### Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE. The following are general recommendations.



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Figure 1: Recommended PPE donning sequence.

### Engineering Controls

- Ventilation: Work with **Ethyl 4,4-dichlorocyclohexanecarboxylate** should be conducted in a well-ventilated area. A chemical fume hood is recommended, especially when heating the

substance or if it is volatile.

- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.

## Handling Procedures

- Avoid Contact: Minimize direct contact with the skin and eyes.
- Avoid Inhalation: Do not breathe dust, fumes, or vapors.
- Grounding: If transferring large quantities of the substance, ensure proper grounding to prevent static discharge.
- Hygiene: Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.

## Storage

- Container: Keep the container tightly closed and properly labeled.
- Conditions: Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.
- Segregation: Store away from food and drink.

## First-Aid Measures

The following first-aid measures are based on general knowledge of similar chemical compounds. Seek medical attention if symptoms persist.

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.

## Accidental Release Measures

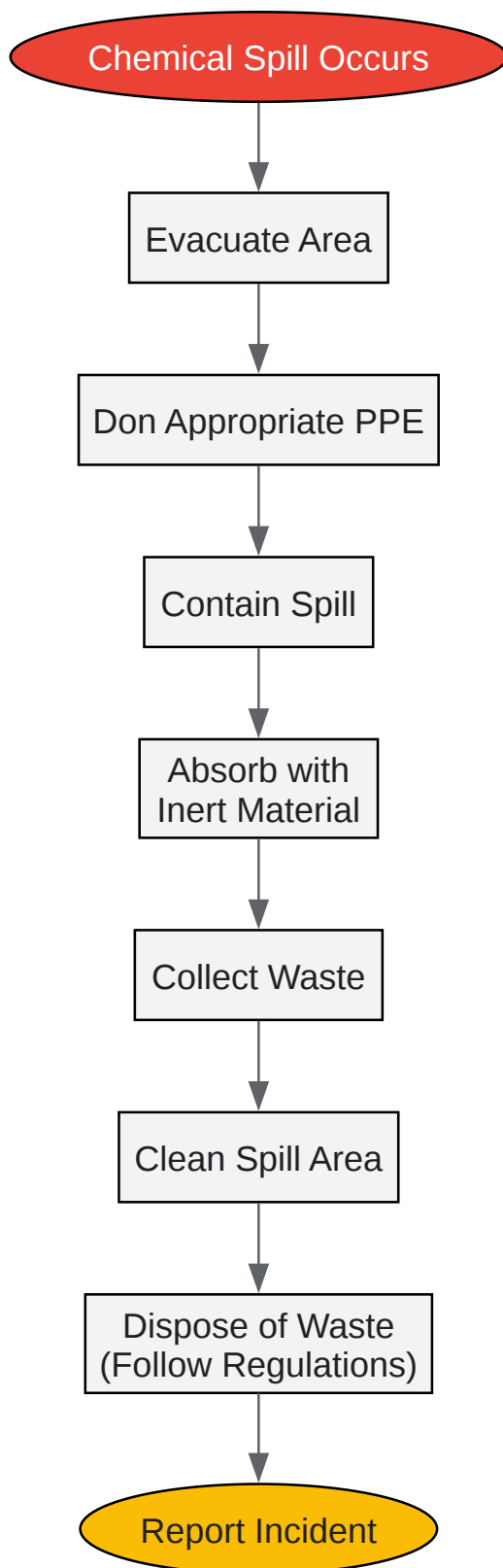
### Small Spills

- Ventilate: Ensure adequate ventilation.
- Absorb: Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.
- Collect: Shovel the material into a suitable, labeled container for disposal.
- Clean: Clean the spill area with a suitable solvent, followed by washing with soap and water.

### Large Spills

- Evacuate: Evacuate non-essential personnel from the area.
- Contain: Dike the spill to prevent it from spreading.
- Follow Small Spill Procedures: Follow the procedures for a small spill.

- Decontaminate: Decontaminate the area and equipment used for cleanup.



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*Figure 2: General workflow for chemical spill response.*

## Firefighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Unsuitable Extinguishing Media:** Do not use a heavy stream of water as it may spread the fire.
- **Specific Hazards:** Thermal decomposition may produce toxic and corrosive fumes, including hydrogen chloride and carbon oxides.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

## Disposal Considerations

Dispose of this chemical and its container in accordance with all applicable local, state, and federal regulations. Do not allow it to enter drains or waterways.

## Toxicological and Ecological Information

No specific toxicological or ecological data for **Ethyl 4,4-dichlorocyclohexanecarboxylate** was found. Based on its structure, it should be handled with the assumption that it may be harmful to aquatic life. Avoid release into the environment.

## Conclusion

While specific safety data for **Ethyl 4,4-dichlorocyclohexanecarboxylate** is limited, a conservative approach to handling based on the information available for similar compounds is essential. Researchers and laboratory personnel must conduct a thorough risk assessment before use, implement appropriate engineering controls, wear the necessary personal protective equipment, and be prepared to respond to accidental exposures or spills. Adherence to these guidelines will help to ensure a safe working environment when handling this compound.

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## References

- 1. Ethyl 4,4-dichlorocyclohexanecarboxylate | C<sub>9</sub>H<sub>14</sub>Cl<sub>2</sub>O<sub>2</sub> | CID 11276167 - PubChem [pubchem.ncbi.nlm.nih.gov]
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